Comprehensive Safety and Handling Guide for (2R,3S)-C75

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Compound of Interest

Compound Name:	*(2R,3S)-C75*
CAS No.:	*191282-48-1*
Cat. No.:	*B1662914*

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This guide provides essential, immediate safety protocols, operational plans, and disposal procedures for the handling of **(2R,3S)-C75**. As a specific stereoisomer, this compound is presumed to be a potent, biologically active small molecule requiring stringent handling procedures to ensure personnel safety and experimental integrity. While a comprehensive toxicological profile for this specific isomer is not widely published, its nature as a potential fatty acid synthase inhibitor necessitates that it be handled as a hazardous substance. The primary routes of exposure to be prevented are inhalation of airborne particles, dermal contact, and accidental ingestion.[1] Therefore, the implementation of a robust Personal Protective Equipment (PPE) and handling protocol is mandatory.

Hazard Identification and Personal Protective Equipment (PPE)

Due to the lack of specific toxicity data for **(2R,3S)-C75**, a conservative approach to PPE is required, treating it as a potent, cytotoxic compound. The following table outlines the minimum required PPE for handling **(2R,3S)-C75** in a laboratory setting.

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PPE Category	Item	Specifications	Rationale
Hand Protection	Double Nitrile Gloves	Chemotherapy-grade, powder-free, with the outer glove cuff extending over the gown sleeve.	Prevents skin absorption. Double gloving provides an additional layer of protection, and the outer glove can be immediately removed if contaminated.[1]
Body Protection	Disposable Gown	Solid-front, back-closing, long-sleeved gown made of a low-permeability fabric (e.g., polyethylene-coated).	Protects skin and personal clothing from contamination. Must be discarded as hazardous waste after use or if contamination occurs.[1]
Eye & Face Protection	Safety Goggles & Face Shield	ANSI Z87.1-compliant safety goggles. A full face shield should be worn over the goggles when handling the solid compound or solutions.[1][2]	Protects against splashes and aerosolized particles from entering the eyes or face.
Respiratory Protection	N95 Respirator (or higher)	NIOSH-approved N95 or higher-rated respirator.	Required when handling the solid compound outside of a certified containment system (e.g., chemical fume hood, biological safety cabinet) to prevent inhalation of fine particles.[1][3]

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Foot & Hair Protection	Shoe & Hair Covers	Disposable, non-slip shoe covers and a hair bonnet.	Prevents the spread of contamination outside of the laboratory.[1]

Operational and Disposal Plans

Engineering Controls and Safe Handling Protocol

All manipulations of **(2R,3S)-C75** should be performed within a certified chemical fume hood or a glove box to minimize inhalation exposure.[4] An eyewash station and safety shower must be readily accessible in the immediate work area.[5]

Procedural Workflow for Safe Handling:

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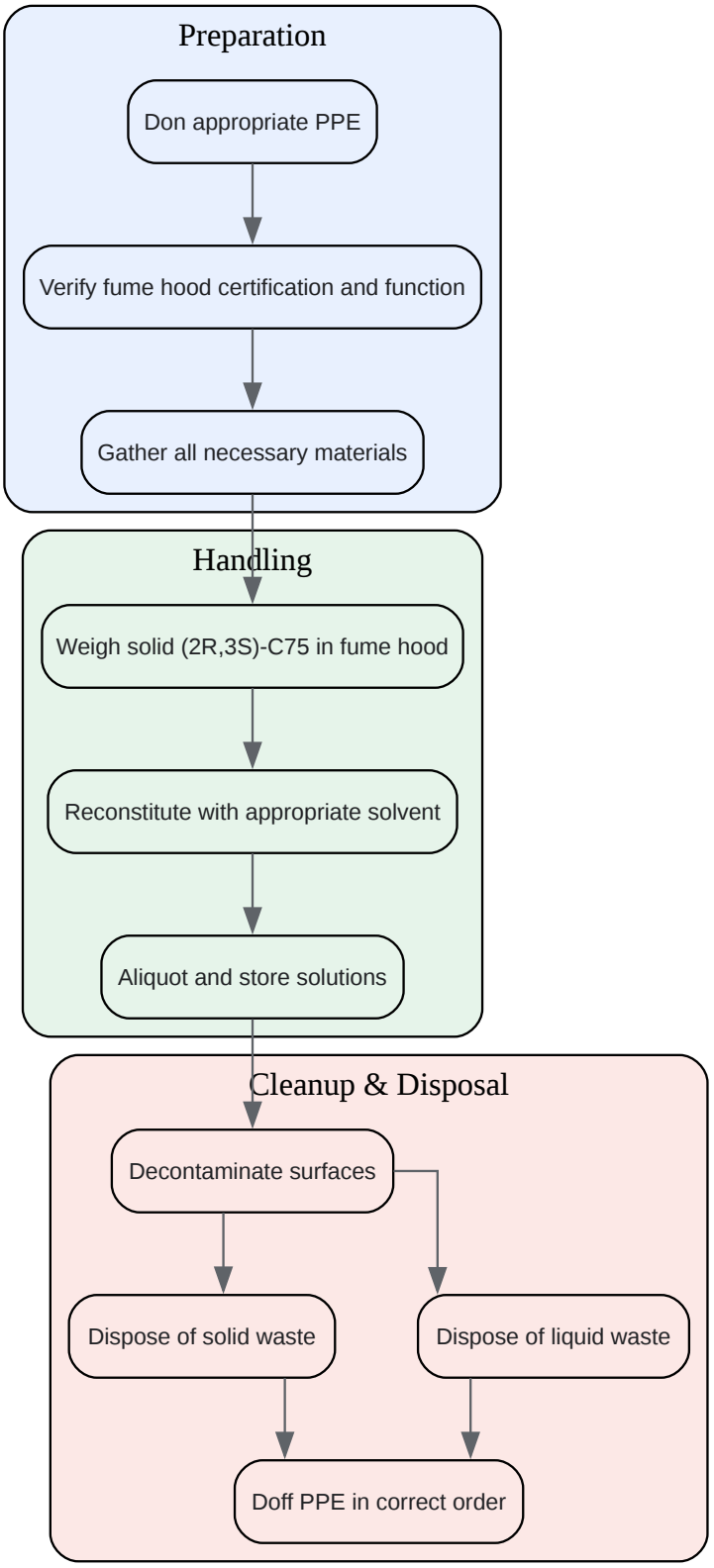

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Caption: Procedural workflow for the safe handling and preparation of **(2R,3S)-C75**.

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Emergency Procedures

In the event of an exposure, immediate action is critical.

- Inhalation: Move the individual to fresh air immediately and seek emergency medical attention.[4]
- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove all contaminated clothing. Seek medical attention.
- Eye Contact: Immediately flush the eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open.[4] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.
- Spill: Evacuate the immediate area. For a small spill, cover it with an absorbent material designed for chemical spills. For large spills, evacuate the laboratory and contact the institution's environmental health and safety office immediately.[4]

Disposal Plan

All materials that come into contact with **(2R,3S)-C75** are considered hazardous waste and must be disposed of in accordance with institutional and local regulations.

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Waste Type	Examples	Disposal Container	Disposal Method
Solid Hazardous Waste	Contaminated gloves, gowns, shoe covers, absorbent liners, weigh boats, pipette tips, and empty vials.	Designated, sealed, and labeled hazardous waste container (e.g., yellow chemotherapy waste bin).[1]	High-temperature incineration by a certified hazardous waste management company.
Liquid Hazardous Waste	Unused or expired stock solutions, contaminated solvents.	Labeled, leak-proof hazardous liquid waste container.[1]	DO NOT pour down the drain.[1] Incineration by a certified hazardous waste management company.
Sharps Hazardous Waste	Needles and syringes used for in vivo studies.	Puncture-proof, labeled sharps container designated for hazardous waste.[1]	Autoclaving followed by incineration or as per institutional protocol for hazardous sharps.

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